

# An In-depth Technical Guide to 3-Ethylthiophene: CAS Number and Safety Data

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## Compound of Interest

Compound Name: **3-Ethylthiophene**

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This technical guide provides comprehensive information on the chemical compound **3-ethylthiophene**, focusing on its Chemical Abstracts Service (CAS) number and detailed safety data. The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and application of this compound.

## Chemical Identification

- Compound Name: **3-Ethylthiophene**
- CAS Number: 1795-01-3[1][2]
- Molecular Formula: C<sub>6</sub>H<sub>8</sub>S[1][2]
- Molecular Weight: 112.19 g/mol [2][3]
- Synonyms: Thiophene, 3-ethyl-[1]

## Physicochemical Properties

Property	Value	Source
Appearance	Colorless to slightly yellow clear liquid	<a href="#">[2]</a>
Boiling Point	141 - 145 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	-89.1 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Flash Point	22.8 °C	
Density	1.004 g/cm³	

## Safety and Hazard Information

The safety profile of **3-ethylthiophene** is summarized below, based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

## GHS Hazard Classification

Hazard Class	Hazard Category	GHS Hazard Statement
Flammable liquids	Category 2 / 3	H225: Highly flammable liquid and vapor / H226: Flammable liquid and vapor <a href="#">[3]</a>
Acute toxicity, oral	Category 4	H302: Harmful if swallowed <a href="#">[3]</a>
Skin corrosion/irritation	Category 2	H315: Causes skin irritation <a href="#">[3]</a>
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation <a href="#">[3]</a>
Specific target organ toxicity, single exposure	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation <a href="#">[3]</a>

Signal Word: Danger / Warning[\[3\]](#)[\[4\]](#)

GHS Pictograms:

- Flame (Flammable)

- Exclamation Mark (Irritant, Harmful)

## Precautionary Statements (GHS)

Type	Code	Statement
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[4][5]
P233		Keep container tightly closed. [5]
P240		Ground and bond container and receiving equipment.[5]
P241		Use explosion-proof electrical/ventilating/lighting equipment.[5]
P242		Use non-sparking tools.[5]
P243		Take action to prevent static discharges.[5]
P261		Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
P280		Wear protective gloves/protective clothing/eye protection/face protection.[5]
Response	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[5]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

P370+P378	In case of fire: Use alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish.[4]	
Storage	P403+P235	Store in a well-ventilated place. Keep cool.[5]
Disposal	P501	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[5]

## Toxicological Data

While specific quantitative toxicological data such as LD50 (median lethal dose) for **3-ethylthiophene** is not readily available in the provided search results, data for structurally related thiophene compounds can offer some insight. It is important to note that the toxicological properties of **3-ethylthiophene** have not been fully investigated.[4]

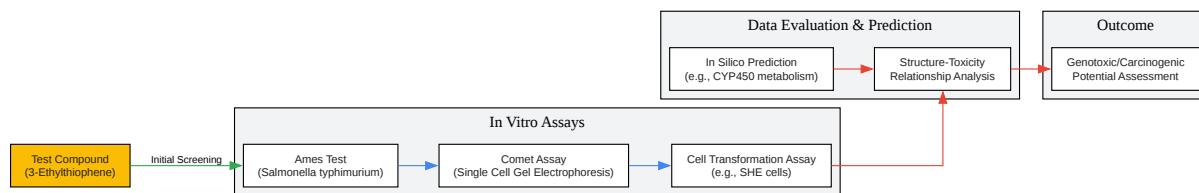
Compound	Route	Species	Value
3-Hexylthiophene	Oral	Not Specified	LD50: 500.1 mg/kg[6]
Dermal	Not Specified		LD50: 1,100 mg/kg[6]
Inhalation	Not Specified		LC50 (4h): 11 mg/L[6]
3-Methylthiophene	Inhalation	Mouse	LC50 (2h): 18,000 mg/m <sup>3</sup> [7]

## Experimental Protocols and Methodologies

Detailed experimental protocols for the safety assessment of **3-ethylthiophene** are not specifically described in the provided search results. However, the safety evaluation of thiophene derivatives often involves standard toxicological assays to determine their genotoxic and mutagenic potential.[8]

## General Protocol for Genotoxicity Assessment

A common workflow for assessing the genotoxic potential of a chemical compound like a thiophene derivative is outlined below.



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Caption: Workflow for Genotoxicity Assessment.

Methodology Descriptions:

- Ames Test (Salmonella Mutagenicity Assay): This is a widely used method to assess the mutagenic potential of a chemical compound.[8] It utilizes strains of *Salmonella typhimurium* that have mutations in genes involved in histidine synthesis. The test compound is evaluated for its ability to cause mutations that revert the bacteria to a state where they can synthesize histidine and grow on a histidine-free medium.[8]
- Comet Assay (Single-Cell Gel Electrophoresis): This is a sensitive technique for detecting DNA damage at the level of individual eukaryotic cells.[8] Cells are embedded in agarose, lysed, and then subjected to electrophoresis. Damaged DNA, containing fragments and breaks, migrates further from the nucleus, creating a "comet tail" shape. The length and intensity of the tail are proportional to the extent of DNA damage.
- In Vitro Cell Transformation Assay (CTA): This assay is used to evaluate the carcinogenic potential of a substance by measuring its ability to induce neoplastic transformation in cultured cells, such as Syrian Hamster Embryo (SHE) cells.[8]

- **In Silico Analysis:** Computational models are often used to predict the metabolic pathways of thiophene derivatives, particularly their interaction with cytochrome P450 (CYP450) enzymes.<sup>[8]</sup> This helps in hypothesizing potential toxicological profiles and understanding structure-toxicity relationships.<sup>[8]</sup>

## Handling and Storage

- **Handling:** Wear appropriate personal protective equipment (PPE), including chemical safety glasses, gloves, and protective clothing.<sup>[4]</sup> Ensure adequate ventilation and avoid inhalation of vapors.<sup>[4]</sup> Keep away from ignition sources as the substance is flammable.<sup>[4]</sup>
- **Storage:** Store in a cool, well-ventilated place in a tightly closed container.<sup>[5]</sup>

This guide provides a summary of the available information on **3-ethylthiophene**. For any laboratory or industrial application, it is crucial to consult the most recent and complete Safety Data Sheet (SDS) provided by the supplier.

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